Spectroscopic Characterization of 4-Phenylmorpholine-2-carboxylic acid: A Technical Guide

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Compound of Interest

Compound Name:	*4-Phenylmorpholine-2-carboxylic acid*
CAS No.:	*1316227-03-8*
Cat. No.:	*B1399244*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **4-Phenylmorpholine-2-carboxylic acid**, a molecule of interest in medicinal chemistry and drug development. As a Senior Application Scientist, this document is structured to offer not just raw data, but a foundational understanding of the principles behind the data acquisition and interpretation, ensuring scientific integrity and empowering researchers in their own analytical endeavors.

Introduction

4-Phenylmorpholine-2-carboxylic acid ($C_{11}H_{13}NO_3$, Molecular Weight: 207.23 g/mol) is a heterocyclic compound incorporating a phenyl group, a morpholine ring, and a carboxylic acid moiety.[1] This unique combination of functional groups suggests its potential as a versatile scaffold in the design of novel therapeutic agents. Accurate and unambiguous structural elucidation is the cornerstone of any chemical research, particularly in the pharmaceutical

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industry where molecular identity is directly linked to biological activity and safety. This guide will delve into the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—as they apply to the characterization of this specific molecule.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Framework

NMR spectroscopy is arguably the most powerful tool for determining the structure of organic molecules in solution. By probing the magnetic properties of atomic nuclei, NMR provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

A. Predicted ^{1}H NMR Spectrum of 4-Phenylmorpholine-2-carboxylic acid

The proton NMR spectrum is anticipated to be complex, showcasing distinct signals for the aromatic protons of the phenyl group and the aliphatic protons of the morpholine ring, in addition to the carboxylic acid proton.

Table 1: Predicted ^{1}H NMR Chemical Shifts and Splitting Patterns

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
Carboxylic Acid (-COOH)	10.0 - 13.0	Singlet (broad)	1H	The acidic proton of a carboxylic acid typically appears as a broad singlet in the downfield region of the spectrum due to hydrogen bonding and chemical exchange.[2]
Phenyl Protons (C_6H_5)	6.8 - 7.5	Multiplet	5H	The five protons on the phenyl ring will exhibit complex splitting patterns (multiplets) in the aromatic region, influenced by their positions relative to the nitrogen atom.
Morpholine H-2	4.0 - 4.5	Doublet of Doublets (dd) or Multiplet (m)	1H	This proton is adjacent to the carboxylic acid and the nitrogen atom, leading to a downfield shift. Its splitting will be influenced by the geminal proton (if

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				present) and the vicinal protons on C-3.
Morpholine H-3, H-5	3.0 - 4.0	Multiplet	4H	These protons are adjacent to either the oxygen or nitrogen atoms of the morpholine ring, resulting in a complex multiplet in this region. The protons on C-3 will be diastereotopic.
Morpholine H-6	3.5 - 4.2	Multiplet	2H	These protons are adjacent to the oxygen atom and will appear as a multiplet.

A key feature to recognize in the NMR spectrum of morpholine-containing compounds is the distinct pattern of the methylene groups. For instance, in 4-phenylmorpholine, the ^{1}H-^{13}C DEPT-HSQC spectrum clearly shows two negative correlations, indicating the presence of CH_2 groups, with the carbon at approximately 67 ppm being closer to the electron-withdrawing oxygen atom.[3]

B. Predicted ^{13}C NMR Spectrum of 4-Phenylmorpholine-2-carboxylic acid

The carbon NMR spectrum will provide complementary information, indicating the number of unique carbon environments and their electronic nature.

Table 2: Predicted ^{13}C NMR Chemical Shifts

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale
Carboxylic Acid (-COOH)	170 - 185	The carbonyl carbon of a carboxylic acid is characteristically found in the downfield region of the spectrum.[2]
Phenyl Carbons (ipso, ortho, meta, para)	115 - 150	The aromatic carbons will appear in this range, with the ipso-carbon (attached to nitrogen) being the most deshielded.
Morpholine C-2	55 - 65	This carbon is attached to both the nitrogen and the carboxylic acid group, causing a significant downfield shift.
Morpholine C-3, C-5	45 - 55	These carbons are adjacent to the nitrogen atom.
Morpholine C-6	65 - 75	This carbon is adjacent to the oxygen atom.

C. Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of purified **4-Phenylmorpholine-2-carboxylic acid** in a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a standard 5 mm NMR tube. The choice of solvent is critical; DMSO-d_6 is often preferred for carboxylic acids as it can help in observing the exchangeable -COOH proton.

- Instrument Setup: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion and resolution.

- ^{1}H NMR Acquisition:

  - Tune and shim the probe to ensure a homogeneous magnetic field.

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- Acquire a standard one-pulse ^{1}H spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- Integrate the signals and determine the chemical shifts relative to the residual solvent peak or an internal standard (e.g., TMS).

- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans will be required due to the lower natural abundance of ^{13}C.
  - Consider performing a DEPT (Distortionless Enhancement by Polarization Transfer) experiment to differentiate between CH, CH_2, and CH_3 groups.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs) to obtain the final spectra.

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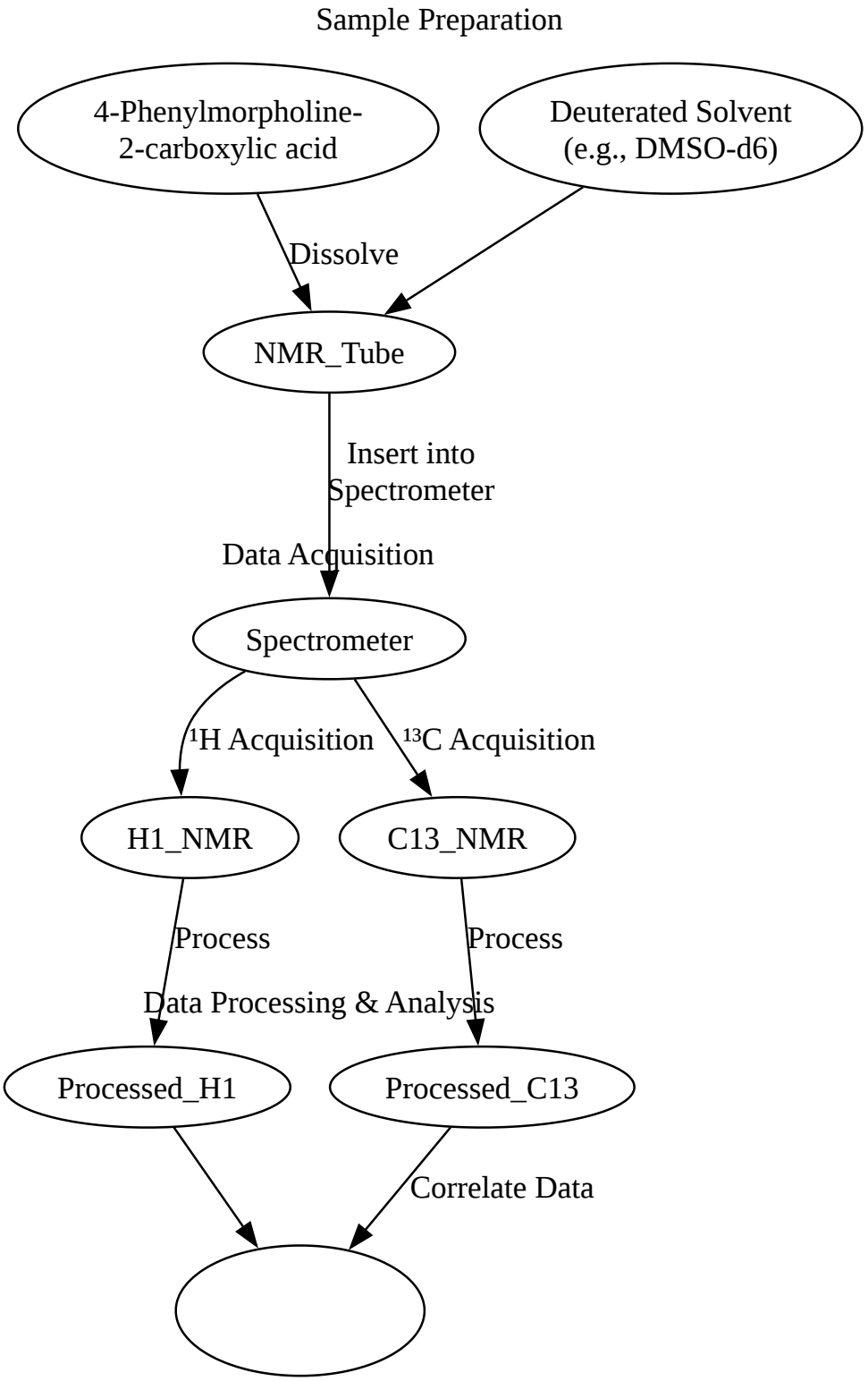

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II. Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

A. Predicted IR Absorption Bands for 4-Phenylmorpholine-2-carboxylic acid

The IR spectrum will be dominated by the characteristic absorptions of the carboxylic acid and the phenyl and morpholine groups.

Table 3: Predicted Characteristic IR Absorptions

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Functional Group	Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Rationale
Carboxylic Acid O-H	2500-3300	Broad	Stretch	The O-H stretch of a carboxylic acid is typically very broad due to strong hydrogen bonding, often appearing as a "messy" pattern superimposed on C-H stretching bands.[4][5]
Aromatic C-H	3000-3100	Medium to Weak	Stretch	The C-H stretching vibrations of the phenyl ring appear at slightly higher wavenumbers than aliphatic C-H stretches.[4]
Aliphatic C-H	2850-3000	Medium	Stretch	These bands arise from the C-H stretching vibrations of the morpholine ring.
Carboxylic Acid C=O	1700-1725	Strong	Stretch	The carbonyl stretch of a carboxylic acid is a very strong and characteristic absorption.[4][5]

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Aromatic C=C	1450-1600	Medium to Weak	Stretch	These absorptions are due to the carbon-carbon stretching vibrations within the phenyl ring. [4]
C-N Stretch	1180-1360	Medium	Stretch	The C-N stretching vibration of the morpholine ring is expected in this region.
C-O Stretch (Ether)	1070-1150	Strong	Stretch	The C-O-C stretching of the morpholine ether linkage will give a strong absorption band.
C-O Stretch (Carboxylic Acid)	1210-1320	Medium	Stretch	The C-O stretching of the carboxylic acid group.[5]
O-H Bend (Carboxylic Acid)	910-950 and 1395-1440	Medium, Broad	Bend	The out-of-plane and in-plane O-H bending vibrations of the carboxylic acid. [5]

The IR spectrum of the related compound 4-Phenylmorpholine is available and shows characteristic peaks for the phenyl and morpholine moieties, which would be expected to be present in the spectrum of the title compound as well.[6][7]

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B. Experimental Protocol for IR Data Acquisition

- Sample Preparation:
  - KBr Pellet: Mix a small amount of the solid sample with dry potassium bromide (KBr) and press it into a thin, transparent pellet.
  - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal. This method requires minimal sample preparation.
- Data Acquisition:
  - Record a background spectrum of the empty spectrometer (or clean ATR crystal).
  - Place the sample in the beam path and record the sample spectrum.
  - The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.
- Data Analysis: Identify the major absorption bands and assign them to the corresponding functional groups.

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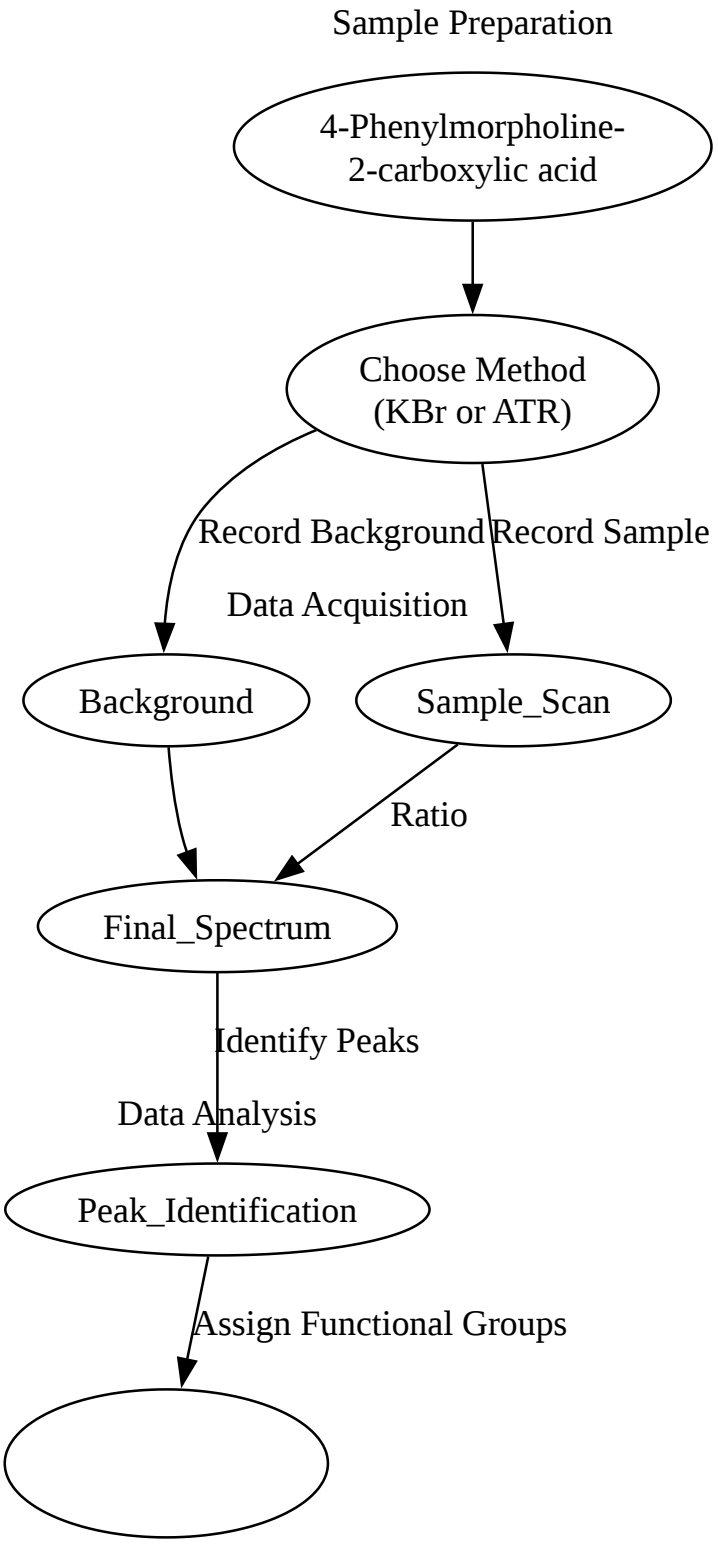

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III. Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight of the compound and its fragmentation pattern, which can be used to deduce its structure.

A. Predicted Mass Spectrum of 4-Phenylmorpholine-2-carboxylic acid

Table 4: Predicted Key Ions in the Mass Spectrum

Ion	m/z	Interpretation
$[M]^{+\cdot}$	207	The molecular ion, corresponding to the molecular weight of the compound.
$[M - COOH]^+$	162	Loss of the carboxylic acid group (45 Da) is a common fragmentation pathway for carboxylic acids.[8]
$[M - H_2O]^{+\cdot}$	189	Loss of a water molecule.
Phenyl-N fragment	91	A fragment corresponding to a tropylium ion or related phenyl-containing species.
Morpholine ring fragments	Various	Fragmentation of the morpholine ring will lead to various smaller ions.

The mass spectrum of the parent compound, 4-phenylmorpholine, shows a molecular ion at m/z 163.[7] The addition of a carboxylic acid group would increase this by 44 Da (for COO) and 1 Da (for H), consistent with the expected molecular weight of 207.

B. Experimental Protocol for MS Data Acquisition

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- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer. Common ionization techniques for a molecule of this type include:
    - Electron Ionization (EI): A hard ionization technique that causes extensive fragmentation, providing rich structural information.
    - Electrospray Ionization (ESI): A soft ionization technique that is well-suited for polar molecules and often results in a prominent molecular ion peak, which is useful for confirming the molecular weight.
- Mass Analysis: The ions are separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z.
- Data Interpretation: Analyze the molecular ion peak to confirm the molecular weight and interpret the fragmentation pattern to gain structural insights.

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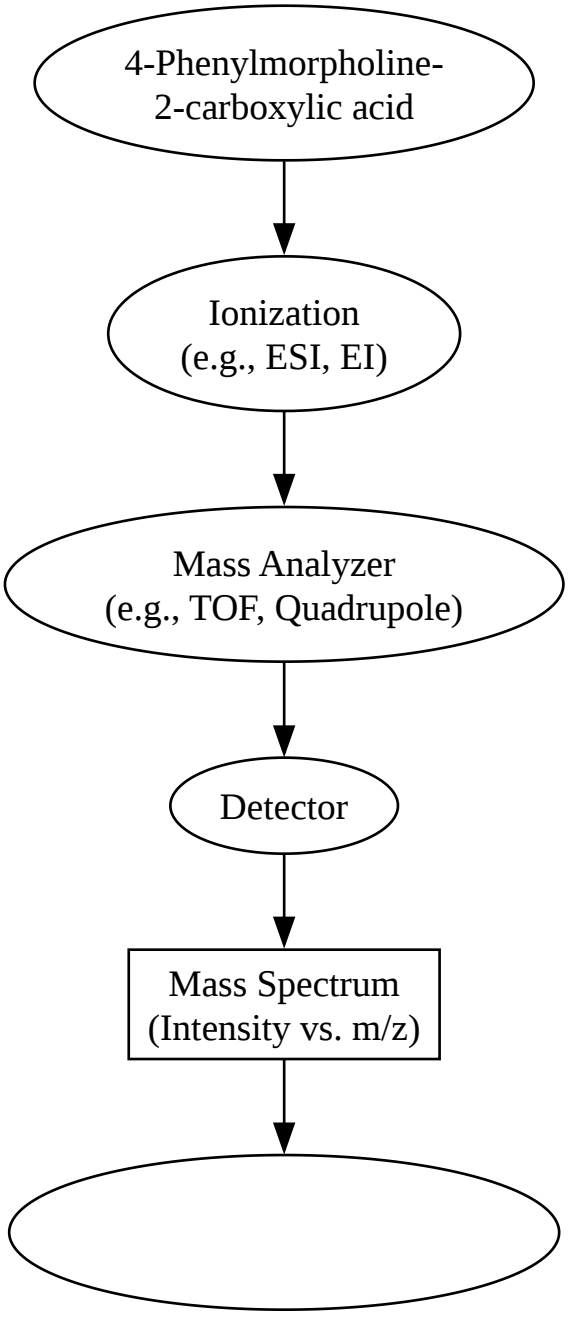

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IV. Conclusion

The comprehensive spectroscopic analysis of **4-Phenylmorpholine-2-carboxylic acid**, utilizing NMR, IR, and MS, provides a self-validating system for its structural confirmation. The predicted data, based on the well-established principles of spectroscopy and comparison with related structures, offers a robust framework for researchers. By following the outlined experimental protocols, scientists can confidently acquire and interpret the spectroscopic data

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for this compound, ensuring the integrity of their research and advancing the development of new chemical entities.

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